

Technical Support Center: Hydrofluoric Acid (HF) Compatible Glove Selection

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Compound of Interest

Compound Name: Hydrofluoric acid

Cat. No.: B104172

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This guide provides researchers, scientists, and drug development professionals with essential information for selecting appropriate gloves when working with **hydrofluoric acid** (HF). Adherence to proper glove selection protocols is critical to prevent severe burns and systemic toxicity associated with HF exposure.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling of **hydrofluoric acid**.

Problem	Possible Cause	Solution
Unsure which glove material to choose.	Lack of understanding of chemical resistance properties.	Consult the Glove Material Compatibility Table below. For tasks with a high risk of splash or immersion, select a glove with a longer breakthrough time. Always refer to the glove manufacturer's specific chemical resistance data.
Suspected pinhole leak during an experiment.	Glove integrity compromised due to manufacturing defect or mechanical damage.	1. Immediately and safely move away from the work area. 2. Remove the outer glove, followed by the inner glove, without touching the outer surface of the inner glove. 3. Wash hands thoroughly with soap and water. 4. Inspect hands for any signs of exposure. If exposure is suspected, follow emergency protocols immediately. 5. Discard the suspect pair of gloves as hazardous waste. 6. Before resuming work, inspect a new pair of gloves for defects. ^{[1][2][3]}
Working with a mixture containing HF.	Other solvents in the mixture can affect the glove material's resistance.	The permeation resistance of a glove can change significantly when chemicals are mixed. You should consult the glove manufacturer's data for the specific chemical mixture. If data is unavailable, select a glove with the best resistance

		to the most aggressive chemical in the mixture.[4]
Gloves feel stiff, swollen, or discolored after use.	Chemical degradation of the glove material.	This indicates that the glove material is not providing adequate protection and should be replaced immediately. Discard the gloves as hazardous waste and select an alternative glove material with better chemical resistance.[5][6]
Need to perform a task requiring high dexterity.	Thicker, more resistant gloves can limit dexterity.	Consider double-gloving with a thinner, more dexterous glove (e.g., 6 mil nitrile) underneath a more robust outer glove (e.g., neoprene or butyl rubber).[7][8] The outer glove provides the primary chemical barrier, while the inner glove offers some protection in case of a breach in the outer glove and can improve overall dexterity.

Frequently Asked Questions (FAQs)

Q1: What is "breakthrough time" and why is it important?

A1: Breakthrough time is the time it takes for a chemical to permeate through the glove material and be detected on the inside. A longer breakthrough time indicates a more protective glove for a specific chemical. It is a critical factor in glove selection for hazardous chemicals like HF.

Q2: Is it acceptable to reuse gloves after working with **hydrofluoric acid**?

A2: It is strongly recommended to treat all gloves potentially contaminated with HF as single-use items.[8] Reusing gloves can pose a significant risk of cross-contamination and exposure if

the glove integrity has been compromised. Contaminated gloves must be disposed of as hazardous waste.[3]

Q3: How should I inspect my gloves before use?

A3: Before each use, visually inspect gloves for any signs of degradation, such as discoloration, swelling, cracking, or tears.[1] To check for pinholes, you can inflate the glove with air and hold it under soapy water or listen for escaping air.[9][10] Do not use gloves that fail this inspection.

Q4: What is the proper procedure for removing gloves contaminated with HF?

A4: To avoid contact with the contaminated outer surface, grasp the outside of one glove at the wrist with the other gloved hand and peel it off, turning it inside out. Hold the removed glove in the gloved hand. Slide the fingers of the ungloved hand under the wrist of the remaining glove and peel it off from the inside, creating a "bag" for both gloves. Dispose of them immediately in a designated hazardous waste container. Wash your hands thoroughly with soap and water afterward.

Q5: Does glove thickness directly correlate with protection?

A5: Generally, a thicker glove provides greater chemical resistance. However, the material of the glove is the most critical factor. A thin glove made of a highly resistant material can be more protective than a thick glove made of a less resistant material. Always refer to the manufacturer's breakthrough time data. Thin, disposable gloves commonly used in laboratories do not provide sufficient protection against HF.[11]

Glove Material Compatibility for Hydrofluoric Acid

The following table summarizes the performance of common glove materials against **hydrofluoric acid**. Breakthrough times can vary based on glove manufacturer, thickness, and the concentration of HF. Always consult the manufacturer's specific chemical resistance data for your application.

Glove Material	Typical Breakthrough Time (minutes) for concentrated HF	General Recommendation
Butyl Rubber	> 480	Excellent: Often recommended for prolonged contact.
Neoprene	> 480	Excellent: Provides good all-around protection against acids.
Viton™	> 480	Excellent: Highly resistant to a broad range of chemicals, including HF.
Silver Shield®/4H®	> 480	Excellent: A laminate material with broad chemical resistance. Often used as an outer glove.
Nitrile	15 - 60 (depending on thickness)	Fair to Good (for splash protection only): Thicker nitrile gloves (e.g., 22 mil) offer longer protection. Thin disposable nitrile gloves are not recommended for direct contact but can be used as an inner glove when double-gloving. [11]
Natural Rubber (Latex)	Variable, generally poor	Not Recommended: HF attacks natural rubber. [8]
PVC (Polyvinyl Chloride)	Variable, generally poor	Not Recommended: Offers poor resistance to HF.

Experimental Protocols

Glove Material Breakthrough Time Test for Hydrofluoric Acid (Simplified ASTM F739)

This protocol outlines a simplified method for determining the breakthrough time of a glove material when exposed to **hydrofluoric acid**, based on the principles of the ASTM F739 standard.

Objective: To determine the time it takes for **hydrofluoric acid** to permeate through a sample of glove material.

Materials:

- Glove material sample
- Permeation test cell (as specified in ASTM F739)
- Challenge solution: **Hydrofluoric acid** of a specific concentration
- Collecting medium (e.g., deionized water or a specific buffer)
- Analytical instrument capable of detecting low concentrations of fluoride ions (e.g., ion-selective electrode, ion chromatograph)
- Personal Protective Equipment (PPE): appropriate gloves, lab coat, splash goggles, and face shield.

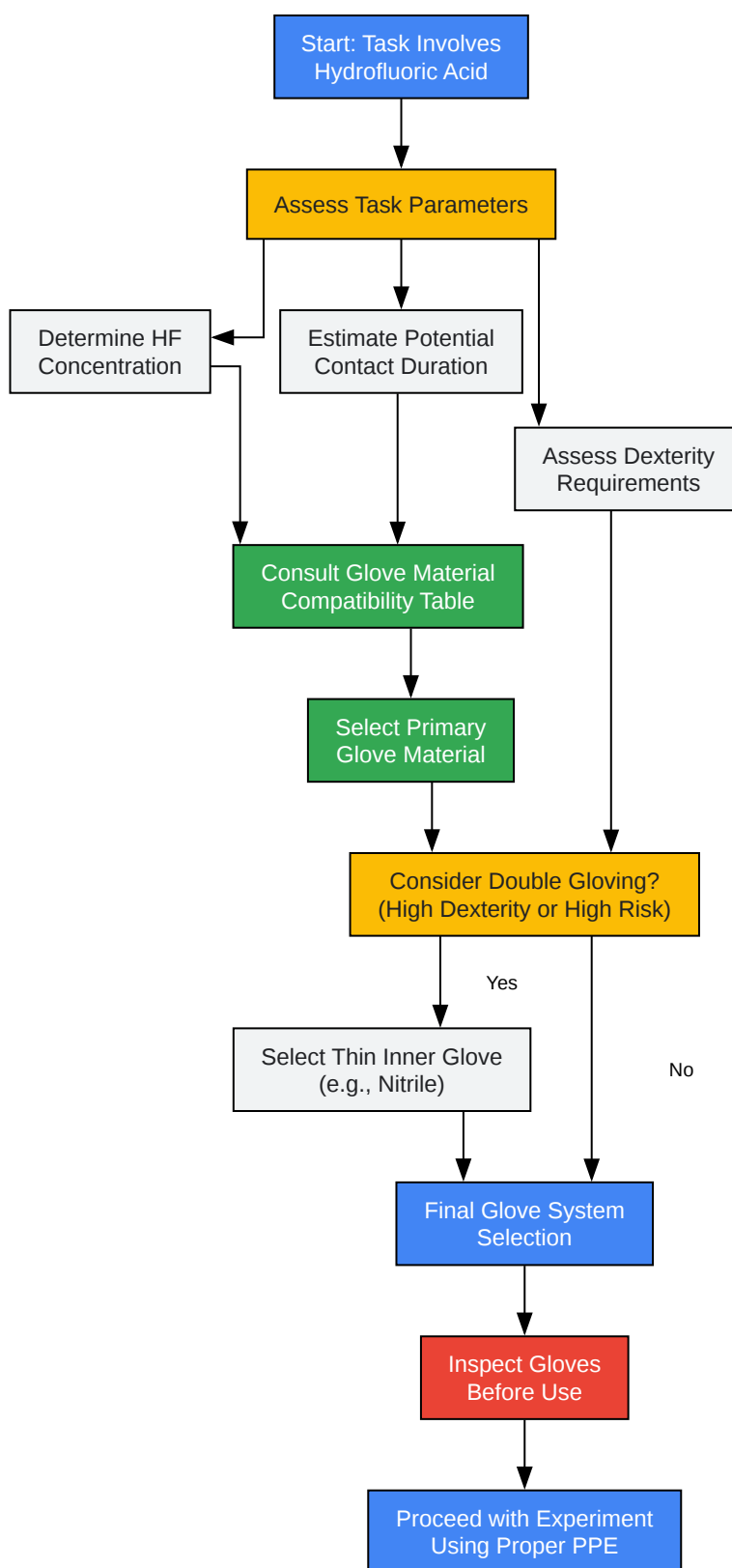
Procedure:

- **Sample Preparation:** Cut a circular specimen from the palm area of the glove to be tested. Measure and record its thickness.
- **Cell Assembly:** Secure the glove material specimen between the two chambers of the permeation cell, ensuring a leak-proof seal.
- **Introduction of Solutions:** Introduce the **hydrofluoric acid** (challenge solution) into the outer chamber of the cell, in contact with the exterior surface of the glove material. Fill the inner chamber with the collecting medium.

- **Sampling and Analysis:** At regular intervals, withdraw a small aliquot of the collecting medium from the inner chamber. Analyze the aliquot for the presence of fluoride ions using a pre-calibrated analytical instrument.
- **Breakthrough Time Determination:** The breakthrough time is the time elapsed from the initial contact of the HF with the glove material to the first detection of fluoride ions in the collecting medium at a specified permeation rate (e.g., 0.1 $\mu\text{g}/\text{cm}^2/\text{min}$ as per ASTM F739).[\[12\]](#)
- **Data Recording:** Record the breakthrough time in minutes. Note any visible changes to the glove material (e.g., swelling, discoloration, degradation).

Visual Guides

Logical Workflow for HF Glove Selection



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Caption: Decision workflow for selecting appropriate gloves for handling **hydrofluoric acid**.

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